

# An In-depth Technical Guide to 2-Chloro-5-nitrophenol

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## Compound of Interest

Compound Name: 2-Chloro-5-nitrophenol

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This technical guide provides a comprehensive overview of **2-Chloro-5-nitrophenol**, a halogenated phenol compound utilized in various chemical syntheses. This document outlines its chemical identity, physicochemical properties, and key experimental protocols related to its transformation.

## Chemical Identity

- IUPAC Name: **2-chloro-5-nitrophenol**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- CAS Number: 619-10-3[\[4\]](#)[\[5\]](#)
- Molecular Formula: C<sub>6</sub>H<sub>4</sub>ClNO<sub>3</sub>[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Synonyms: A variety of synonyms are used to identify this compound, including: 5-Nitro-2-Chlorophenol, 4-Chloro-3-hydroxynitrobenzene, 6-chloro-3-nitrophenol, and Phenol, 2-chloro-5-nitro-.[\[1\]](#)[\[2\]](#)[\[5\]](#)

## Physicochemical Properties

**2-Chloro-5-nitrophenol** is a yellow to light brown crystalline solid.[\[4\]](#)[\[5\]](#) It is sparingly soluble in water but shows slight solubility in chloroform (when heated), DMSO, and methanol.[\[4\]](#)[\[5\]](#) The following table summarizes its key quantitative properties.

Property	Value	Source
Molecular Weight	173.55 g/mol	[1][5]
Melting Point	118-121 °C	[5]
Boiling Point (Predicted)	276.1 ± 25.0 °C	[5]
Density (Predicted)	1.554 ± 0.06 g/cm <sup>3</sup>	[5]
pKa (Predicted)	6.72 ± 0.19	[4][5]

## Key Experimental Protocols

A significant reaction involving **2-Chloro-5-nitrophenol** is the reduction of its nitro group to form 2-chloro-5-aminophenol, a valuable intermediate in the synthesis of pharmaceuticals and other chemical entities.[6] Two common methods for this transformation are detailed below.

### 3.1. Reduction using Iron Powder

This method is a cost-effective and classic approach for the reduction of aromatic nitro compounds.[6]

- Reaction:
  - Dissolve **2-Chloro-5-nitrophenol** (1 equivalent) in a mixture of ethanol and water.[7]
  - Add iron powder (approximately 5 equivalents) and ammonium chloride (approximately 5.2 equivalents) to the solution.[7]
  - Heat the mixture to reflux for 2 hours.[7]
  - Upon completion, cool the reaction to room temperature and filter to remove insoluble iron residues.[6][7]
  - Concentrate the filtrate under reduced pressure to obtain the crude product.[6][7]
  - The residue can be further purified by column chromatography.[7]

### 3.2. Catalytic Hydrogenation

This method is known for its efficiency and often results in high yields and purity.[\[6\]](#)

- Reaction:
  - Dissolve **2-Chloro-5-nitrophenol** in a suitable solvent, such as ethyl acetate.[\[6\]](#)[\[7\]](#)
  - Add a catalytic amount of 5% Platinum on Carbon (Pt/C).[\[6\]](#)[\[7\]](#)
  - Place the mixture under a hydrogen atmosphere (e.g., 30 psi) and shake for approximately 4 hours.[\[7\]](#)
  - After the reaction is complete, filter the mixture through a pad of Celite® to remove the catalyst.[\[6\]](#)[\[7\]](#)
  - The filtrate can be treated with activated charcoal to remove impurities.[\[7\]](#)
  - Evaporate the solvent to yield the 2-chloro-5-aminophenol product.[\[6\]](#)[\[7\]](#)

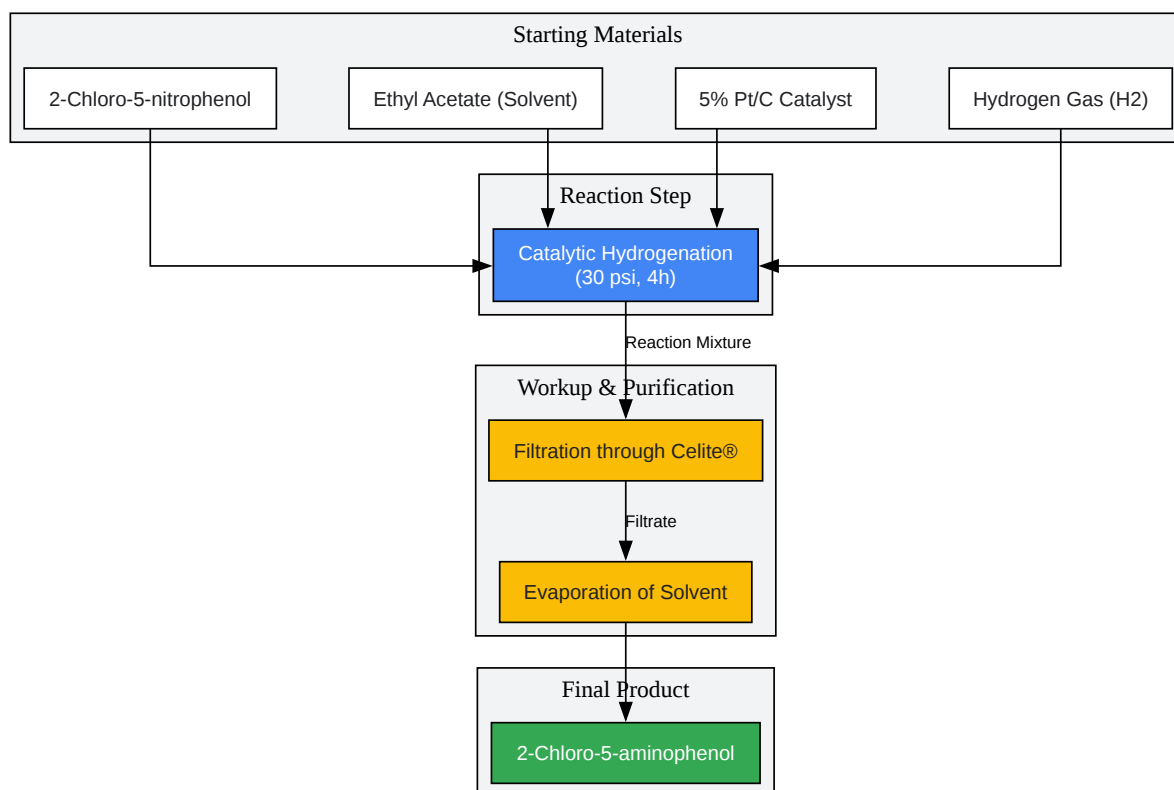
## Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a suitable technique for the analysis of nitrophenols and their derivatives.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) A reverse-phase HPLC method can be employed for the separation and quantification of **2-Chloro-5-nitrophenol**.[\[8\]](#)

- Typical Conditions:
  - Column: A reverse-phase column, such as Newcrom R1.[\[8\]](#)
  - Mobile Phase: A mixture of acetonitrile, water, and an acidifier like phosphoric acid or formic acid for MS compatibility.[\[8\]](#)
  - Detection: UV detection at a suitable wavelength, for instance, 280 nm.[\[9\]](#)

## Visualized Workflow

The following diagram illustrates the general workflow for the synthesis of 2-chloro-5-aminophenol from **2-chloro-5-nitrophenol** via catalytic hydrogenation.



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Caption: Workflow for the catalytic hydrogenation of **2-Chloro-5-nitrophenol**.

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